

what is the chemical structure of ITIC

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Compound of Interest

Compound Name: *Itic*

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An In-depth Technical Guide to the Chemical Structure and Applications of **ITIC**

Introduction

ITIC, or 3,9-bis(2-methylene-(3-(1,1-dicyanomethylene)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d:2',3'-d']-s-indaceno[1,2-b:5,6-b']dithiophene, is a prominent non-fullerene acceptor (NFA) that has significantly advanced the field of organic photovoltaics (OPVs).^{[1][2]} Its unique acceptor-donor-acceptor (A-D-A) molecular architecture facilitates strong intramolecular charge transfer, leading to excellent light absorption and charge separation properties.^{[2][3]} This guide provides a comprehensive overview of the chemical structure, properties, and common experimental protocols involving **ITIC**, targeted towards researchers and professionals in drug development and materials science.

Chemical Structure and Properties

ITIC is characterized by a large, highly conjugated core, which is essential for its electronic properties.^[1] Its chemical formula is C₉₄H₈₂N₄O₂S₄, and its CAS number is 1664293-06-4.^[1] The molecule consists of a central fused-ring electron-donating core and electron-withdrawing end groups, which are responsible for its superior light absorption and efficient charge separation capabilities.^[3]

Core Structure

The core of **ITIC** is an indacenodithienothiophene (IDTT) unit, which provides a rigid and planar backbone. This planarity promotes intermolecular π - π stacking, which is crucial for efficient charge transport. The four hexylphenyl groups attached to the core enhance the solubility of the molecule in common organic solvents, making it suitable for solution-based processing techniques.^[4]

End Groups

The terminal electron-withdrawing groups are derived from 1,1-dicyanomethylene-3-indanone. These groups have strong electron-accepting properties, which, in combination with the electron-donating core, lead to a low bandgap and broad absorption spectrum extending into the near-infrared region.^[2]

Quantitative Data

The key physicochemical and electronic properties of **ITIC** are summarized in the table below for easy reference and comparison.

Property	Value
Full Chemical Name	3,9-bis(2-methylene-(3-(1,1-dicyanomethylene)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d:2',3'-d']-s-indaceno[1,2-b:5,6-b']dithiophene[1]
CAS Number	1664293-06-4[1]
Molecular Formula	C94H82N4O2S4[5][6]
Molecular Weight	1427.94 g/mol [1]
Purity	≥98.0% (¹ H NMR)[1]
HOMO Energy Level	-5.48 eV[1][7]
LUMO Energy Level	-3.83 eV[1][7]
Absorption Peak (in solution)	700 nm[1][2]
Glass Transition Temp. (Tg)	180 °C[5][8]
Solubility	Chloroform, Chlorobenzene[7]

Experimental Protocols

Synthesis of ITIC

A general synthetic route for **ITIC** involves a multi-step process. While specific details can vary, a representative synthesis is outlined below. The synthesis of **ITIC** derivatives often follows a similar pathway, with modifications to introduce different functional groups.[9][10]

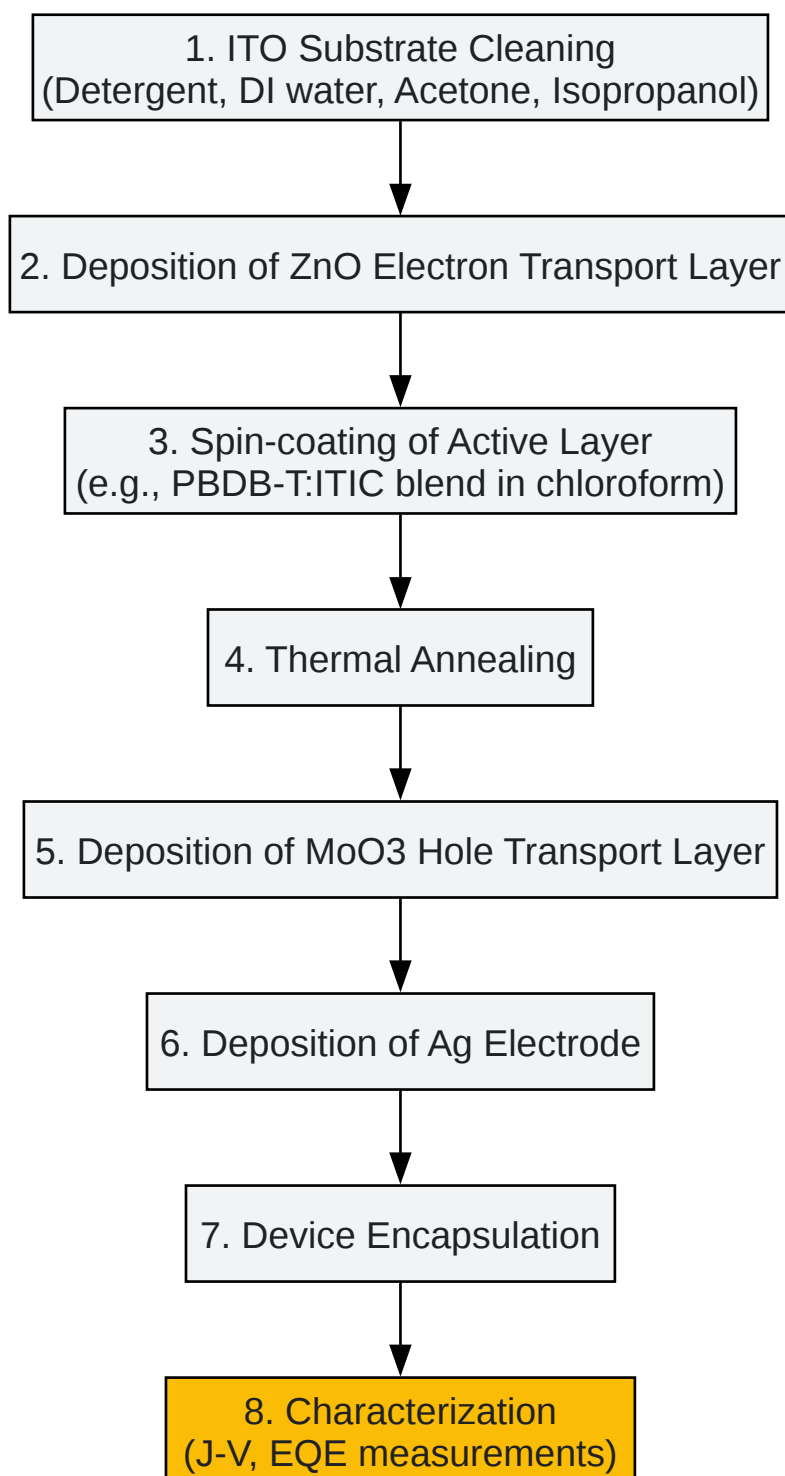


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Caption: Generalized synthetic workflow for **ITIC**.

Fabrication of Organic Solar Cells

ITIC is commonly used as the electron acceptor in bulk heterojunction (BHJ) organic solar cells. A typical fabrication procedure for an inverted device architecture is described below.

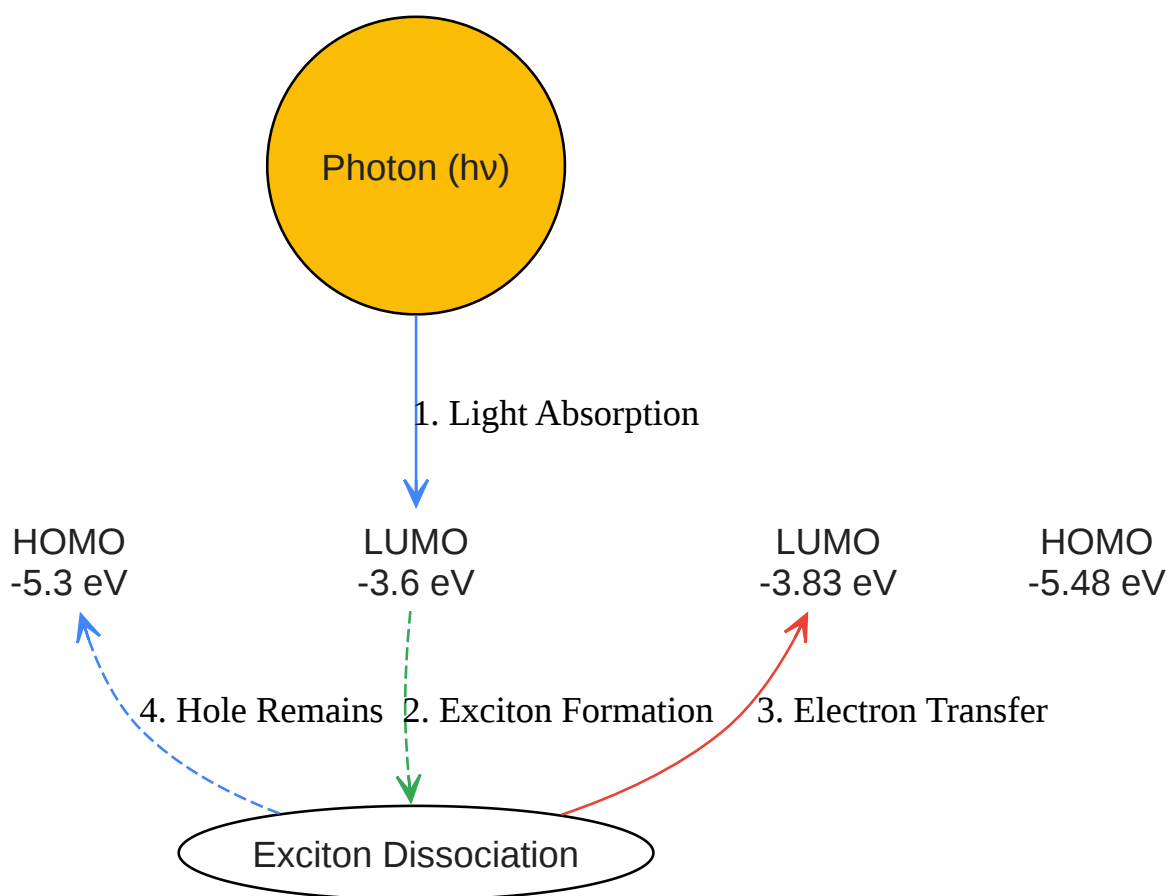


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Caption: Workflow for fabricating an **ITIC**-based organic solar cell.

Signaling Pathways and Mechanisms

The high power conversion efficiency of **ITIC**-based solar cells is attributed to the favorable energy level alignment with donor polymers like PBDB-T. This alignment facilitates efficient exciton dissociation and charge transport.



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